

An In-depth Technical Guide on Hexaaquaaluminum(III) Bromate

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Compound of Interest

Compound Name: Hexaaquaaluminum(III) bromate

Cat. No.: B081225

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CAS Number: 11126-81-1

Prepared for: Researchers, scientists, and drug development professionals.

Introduction

Hexaaquaaluminum(III) bromate is an inorganic compound with the chemical formula --INVALID-LINK--₃. It exists as a hydrated solid, most commonly as the trihydrate, --INVALID-LINK--₃·3H₂O. This guide provides a comprehensive overview of its chemical and physical properties, toxicological profile based on its constituent ions, and general experimental considerations. Due to the limited availability of specific research on this compound, this guide extrapolates information from studies on related aluminum compounds and bromate salts.

Chemical and Physical Properties

The primary form of **hexaaquaaluminum(III) bromate** for which detailed structural information is available is the trihydrate. The CAS number 11126-81-1 may refer to both the anhydrous and hydrated forms.

Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	--INVALID-LINK-- $\cdot 3\text{H}_2\text{O}$	[1]
Molecular Weight	572.84 g/mol	[1]
Appearance	Crystalline solid	[1]
Crystal System	Triclinic	[1]
Space Group	P1	[1]
Density (calculated)	2.33 g/cm ³	[1]

Crystallographic Data for $\text{Al}(\text{H}_2\text{O})_6\text{Br}_3 \cdot 3\text{H}_2\text{O}$

The crystal structure of **hexaaquaaluminum(III) bromate trihydrate** reveals a central aluminum ion coordinated by six water molecules, forming a slightly distorted octahedral geometry.[1]

This complex cation is associated with three bromate anions and three additional water molecules of crystallization.

Parameter	Value	Reference(s)
a	9.536(2) Å	[1]
b	11.095(4) Å	[1]
c	9.291(2) Å	[1]
α	106.58(2)°	[1]
β	100.42(2)°	[1]
γ	113.01(2)°	[1]
Volume	818.1(4) Å ³	[1]
Z	2	[1]
Average Al-O distance	1.872(11) Å	[1]

Experimental Protocols

Specific experimental protocols for the synthesis and application of **hexaaquaaluminum(III) bromate** are not readily available in the published literature. However, a general approach to its synthesis can be inferred from standard inorganic chemistry techniques for the preparation of hydrated metal salts.

General Synthesis of Hydrated Aluminum Salts

Principle: The synthesis of hydrated aluminum salts typically involves the reaction of an aluminum source (e.g., aluminum metal, aluminum hydroxide, or an aluminum salt) with the corresponding acid, followed by crystallization from an aqueous solution.

General Procedure:

- **Reaction:** React a stoichiometric amount of a suitable aluminum precursor (e.g., aluminum hydroxide) with a solution of bromic acid. Alternatively, a salt metathesis reaction between a soluble aluminum salt (e.g., aluminum sulfate) and a soluble bromate salt (e.g., barium bromate) could be employed, which would precipitate the insoluble sulfate and leave the desired aluminum bromate in solution.
- **Filtration:** If a precipitate is formed (as in the metathesis reaction), filter the solution to remove the insoluble byproduct.
- **Crystallization:** Slowly evaporate the solvent (water) from the resulting solution at a controlled temperature to induce crystallization. The formation of well-defined crystals can be promoted by using seed crystals.
- **Isolation and Drying:** Isolate the crystals by filtration and wash them with a small amount of cold deionized water or a suitable solvent in which the salt is sparingly soluble. Dry the crystals under vacuum or in a desiccator.

It is important to note that bromic acid is a strong oxidizing agent and should be handled with appropriate safety precautions.

Toxicological Profile (Based on Constituent Ions)

There is a lack of specific toxicological data for **hexaaquaaluminum(III) bromate**. Therefore, the toxicological profile is discussed in terms of the known effects of its constituent ions: the

hexaaquaaluminum(III) cation and the bromate anion.

Hexaaquaaluminum(III) Ion: Neurotoxicity

Aluminum is a known neurotoxicant.[2] Chronic exposure to aluminum has been linked to neurodegenerative diseases.[2] The proposed mechanisms of aluminum neurotoxicity are multifaceted and involve:

- **Oxidative Stress:** Aluminum can promote the generation of reactive oxygen species (ROS), leading to cellular damage.
- **Inflammation:** Aluminum exposure can trigger inflammatory responses in the brain.
- **Protein Aggregation:** Aluminum may contribute to the misfolding and aggregation of proteins, a hallmark of several neurodegenerative disorders.

Caption: Proposed mechanisms of aluminum-induced neurotoxicity.

Bromate Ion: Nephrotoxicity and Ototoxicity

The bromate ion (BrO_3^-) is recognized as a potent nephrotoxin (toxic to the kidneys) and has been shown to be ototoxic (damaging to the inner ear).[3][4] Its toxicity is primarily mediated through the induction of oxidative stress.

- **Nephrotoxicity:** Bromate exposure can lead to acute kidney injury. The mechanism involves the generation of reactive oxygen species within the renal cells, leading to lipid peroxidation, DNA damage, and apoptosis (programmed cell death).[3]
- **Ototoxicity:** Bromate can cause irreversible hearing loss.

Caption: Mechanism of bromate-induced nephrotoxicity via oxidative stress.

Safety and Handling

Given the toxic properties of its constituent ions, **hexaaquaaluminum(III) bromate** should be handled with care in a laboratory setting.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or in a fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place away from combustible materials, as bromates are oxidizing agents.

Applications and Relevance in Drug Development

Currently, there are no established applications of **hexaaquaaluminum(III) bromate** in drug development or as a therapeutic agent. The toxicological properties of both aluminum and bromate ions would likely preclude its direct use in pharmaceuticals. However, understanding the properties and toxicity of such compounds is crucial for toxicological research and for assessing the safety of related substances that may be encountered in environmental or industrial settings.

Conclusion

Hexaaquaaluminum(III) bromate is a well-characterized compound from a crystallographic perspective. However, there is a significant lack of data regarding its specific biological activities and experimental applications. Its toxicological profile can be inferred from the known neurotoxicity of aluminum and the nephrotoxicity and ototoxicity of bromate. Researchers and professionals in drug development should be aware of these potential hazards when handling this or similar compounds. Further research is needed to fully elucidate the specific properties and potential applications or risks associated with **hexaaquaaluminum(III) bromate**.

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